

Safety data sheet (SDS) and handling of 4-Chloro-2-mercaptobenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-mercaptobenzaldehyde

Cat. No.: B13822427

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Technical Whitepaper: Safe Handling and Application of 4-Chloro-2-mercaptobenzaldehyde

Executive Summary

4-Chloro-2-mercaptobenzaldehyde is a specialized, highly reactive organosulfur intermediate used primarily in the synthesis of sulfur-containing heterocycles (e.g., 6-chlorobenzo[b]thiophenes and thiochromanes) for pharmaceutical scaffolds.[1] Unlike its stable parent compound (4-chlorobenzaldehyde), this ortho-mercapto derivative possesses a "dual-reactivity" profile: the nucleophilic thiol and electrophilic aldehyde groups are positioned to facilitate rapid cyclization or oxidative dimerization.[2]

This guide provides a self-validating protocol for the safe handling, storage, and experimental application of this compound, addressing its extreme air sensitivity, potent odor, and potential for uncontrolled polymerization.[2]

Part 1: Chemical Identity & Physicochemical Profile[1]

As a research-grade intermediate often generated in situ or supplied via custom synthesis, standard compendial data is limited.[2] The following parameters are derived from Structure-Activity Relationship (SAR) analysis of analogous ortho-substituted benzaldehydes.

Parameter	Specification / Predicted Value
Chemical Name	4-Chloro-2-mercaptobenzaldehyde
Synonyms	4-Chloro-2-sulfanylbenzaldehyde; 2-Mercapto-4-chlorobenzaldehyde
CAS Number	Not Widely Listed (Analogous to 4-Chlorobenzaldehyde: 104-88-1)
Molecular Formula	C ₇ H ₅ ClOS
Molecular Weight	172.63 g/mol
Physical State	Pale yellow to orange solid (often oily if impure)
Odor	High Intensity: Pungent, alliaceous (garlic/rotten cabbage)
Solubility	Soluble in DCM, THF, EtOAc; Low solubility in water
pKa (Thiol)	~6.5 – 7.0 (Predicted)

Critical Reactivity Note: The ortho positioning of the thiol and aldehyde groups creates a high propensity for the molecule to exist in equilibrium with its cyclic hemi-thioacetal dimer or to oxidize rapidly to the disulfide (bis(2-formyl-5-chlorophenyl)disulfide) upon exposure to air.[2]

Part 2: GHS Hazard Assessment & Toxicology

In the absence of a specific REACH registration, the following hazard classification is constructed based on the "Read-Across" method from 2-mercaptobenzaldehyde and 4-chlorobenzaldehyde.

Hazard Statements (GHS-US/EU)

- H302: Harmful if swallowed.[2][3][4][5]

- H314/H318: Causes severe skin burns and eye damage (due to reactive aldehyde/thiol combination).[2]
- H317: May cause an allergic skin reaction (High sensitization potential of thiols).[2][4]
- H335: May cause respiratory irritation.[2][6][3][5]
- H411: Toxic to aquatic life with long-lasting effects.[2][4]

Mechanism of Toxicity[1]

- Protein Adduction: The aldehyde group can form Schiff bases with lysine residues, while the thiol can react with cysteine residues in proteins, leading to sensitization (Haptens).[2]
- Respiratory Irritation: Volatile thiols paralyze the olfactory nerve at high concentrations (olfactory fatigue), making odor a poor warning property after initial exposure.[2]

Part 3: Strategic Handling & Storage Protocol

This protocol uses a Self-Validating System: if the compound changes color (yellow white precipitate) or loses solubility, the protocol has been breached (oxidation to disulfide).[2]

A. The "Air-Free" Chain of Custody

Due to the rapid oxidation of the thiol group to a disulfide bridge (), all manipulations must occur under an inert atmosphere.[2]

- Receipt & Storage:
 - Store at -20°C under Argon or Nitrogen atmosphere.
 - Container must be sealed with Parafilm and secondary containment (glass jar with desiccant).[2]
- Weighing & Transfer:
 - Glovebox: Preferred method.[2] Maintain

ppm.[2]

- Schlenk Line: If a glovebox is unavailable, use a "solid addition funnel" pre-purged with nitrogen.[2] Never weigh on an open benchtop balance.

B. Odor Management (The Bleach Trap)

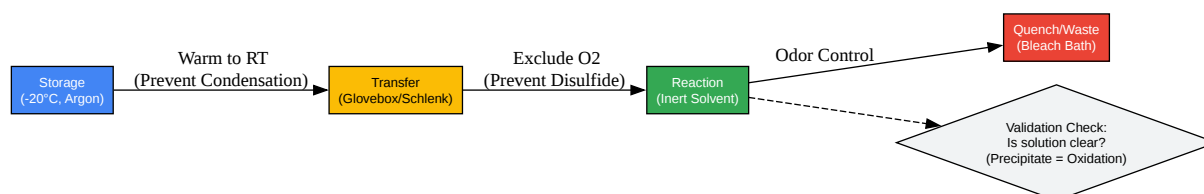
Thiols have low odor thresholds (ppb range).[2]

- Protocol: All glassware and syringes must be quenched immediately after use in a 10% Sodium Hypochlorite (Bleach) bath.[2]

- Chemistry:

[2] Oxidation to the sulfonate eliminates the odor and nucleophilicity.[2]

C. Experimental Workflow Diagram



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Caption: Figure 1. Inert atmosphere handling workflow with integrated validation checkpoint for oxidation.

Part 4: Synthesis & Application in Drug Discovery

4-Chloro-2-mercaptobenzaldehyde is a "Linchpin Intermediate" for fusing sulfur heterocycles. [2] Its primary utility lies in the Fiessemann Synthesis or related condensation reactions.[2]

Key Reaction Pathway: Benzo[b]thiophene Synthesis

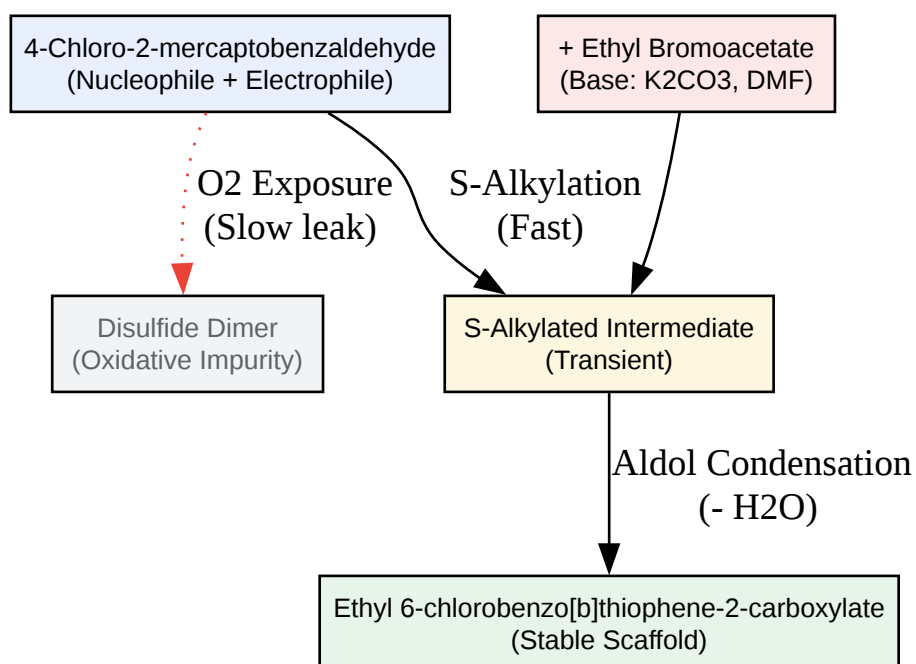
The most common application is the synthesis of 6-chlorobenzo[b]thiophene derivatives, which are bioisosteres for indole scaffolds in kinase inhibitors.[2]

- Reagent: Ethyl bromoacetate or Chloroacetic acid.[2]
- Base:

or

in DMF.[2]
- Mechanism:
 - Step 1: Thiol alkylation (S-alkylation) displaces the halide.[2]
 - Step 2: Intramolecular Aldol condensation (cyclization).[2]
 - Step 3: Dehydration to aromatize the thiophene ring.[2]

Reaction Logic Diagram



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Caption: Figure 2. Synthetic pathway to benzothiophenes, highlighting the competitive oxidation risk.[2]

Part 5: Emergency Response & Waste Disposal

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with soap/water; treat with Polyethylene Glycol (PEG 400).[2]	PEG solubilizes the lipophilic thiol better than water alone.[2]
Spill (Bench)	Cover with vermiculite soaked in 10% bleach.[2]	Bleach oxidizes the thiol instantly, neutralizing odor and toxicity.[2]
Eye Contact	Rinse for 15 min; Consult Ophthalmologist.	Aldehydes cross-link corneal proteins; immediate dilution is vital.[2]
Fire	Use or Dry Chemical.[2]	Do not use water jet (spreads the organic sulfur compounds). [2]

Waste Disposal:

- Do NOT pour down the drain.[2]
- Treat all waste with bleach (hypochlorite) overnight in a fume hood to convert thiols to sulfonates.[2]
- Dispose of as "Halogenated Organic Solvent" waste.[2]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7726, 4-Chlorobenzaldehyde. Retrieved from [\[Link\]](#)[2][7]
 - Note: Used as the primary SAR reference for the 4-chloro-phenyl scaffold properties.[2]

- European Chemicals Agency (ECHA).Registration Dossier - 2-Mercaptobenzaldehyde. Retrieved from [[Link](#)][2]
 - Note: Source for thiol-specific hazard classific
- Google Patents.EP1150949B1: Synthesis of mercapto-benzaldehydes.[2] Retrieved from
 - Note: Validates the synthesis and handling conditions for chloro-mercapto-benzaldehyde deriv

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Sources

- 1. chembk.com [chembk.com]
- 2. 4-Chloro-2-nitrobenzaldehyde | C7H4ClNO3 | CID 79674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. 4-Chlorobenzaldehyde CAS 104-88-1 | 802453 [merckmillipore.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. 4-Chloro-2-methylbenzaldehyde | C8H7ClO | CID 2757658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-Chlorobenzaldehyde - Wikipedia [en.wikipedia.org]
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